

Application Notes and Protocols: The Role of 4-Bromotetrahydropyran in Advancing Material Science

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Compound of Interest

Compound Name: 4-Bromotetrahydropyran

Cat. No.: B1281988

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Introduction

4-Bromotetrahydropyran is a versatile heterocyclic compound that is gaining traction as a valuable building block in the field of material science. Its unique structural features, including the presence of a reactive bromine atom and a stable tetrahydropyran ring, make it an attractive precursor for the synthesis of a wide range of functional polymers and coatings. This document provides an overview of its applications, key chemical properties, and detailed protocols for its use in the synthesis of advanced materials. While direct, detailed experimental protocols for the polymerization of **4-Bromotetrahydropyran** in material science are not extensively documented in publicly available literature, its utility as a reactant and building block is evident.^[1] This document will therefore focus on its general applications and provide a foundational synthetic method for its preparation, which is a crucial first step in its utilization.

Chemical and Physical Properties

A thorough understanding of the physicochemical properties of **4-Bromotetrahydropyran** is essential for its effective application in material synthesis.

Property	Value	Reference
Molecular Formula	C ₅ H ₉ BrO	[2]
Molecular Weight	165.03 g/mol	[2]
Appearance	Colorless to pale yellow liquid	[3]
Density	1.467 g/cm ³ at 25 °C	
Refractive Index	n _{20/D} 1.497	
CAS Number	25637-16-5	[2]

Applications in Material Science

4-Bromotetrahydropyran serves as a critical intermediate in the creation of complex molecules and novel materials.[1] Its applications span various sectors, including the development of advanced polymers and functional coatings, where it contributes to enhanced stability and performance.[1]

Polymer Synthesis

The tetrahydropyran (THP) moiety is a key structural feature in various polymers. While direct polymerization of **4-Bromotetrahydropyran** is not widely reported, it can be used to introduce the THP group into polymer backbones or as side chains. The reactive bromine atom allows for its incorporation into polymer structures through various coupling reactions.

Functional Coatings

Functional coatings are designed to impart specific properties to a material's surface, such as corrosion resistance, thermal insulation, or specific optical properties. **4-**

Bromotetrahydropyran can be utilized in the synthesis of monomers that are subsequently polymerized to form these specialized coatings. The ether linkage within the tetrahydropyran ring can enhance the thermal stability and chemical resistance of the resulting coating.

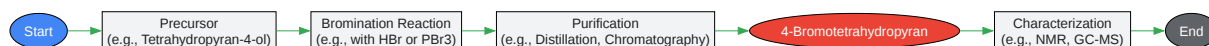
Experimental Protocols

While specific protocols for the direct use of **4-Bromotetrahydropyran** in material synthesis are scarce, the following section details the synthesis of **4-Bromotetrahydropyran** itself, a

necessary precursor for its further application.

Synthesis of 4-Bromotetrahydropyran

The following diagram illustrates the workflow for the synthesis of **4-Bromotetrahydropyran** from a suitable precursor.



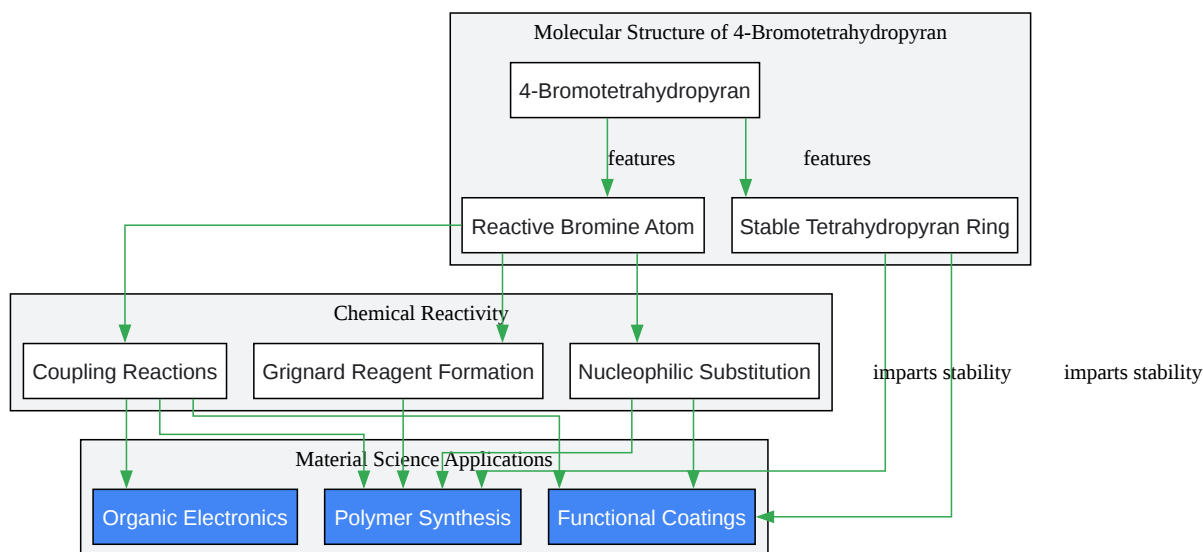
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Caption: General workflow for the synthesis of **4-Bromotetrahydropyran**.

Note: The specific brominating agent and reaction conditions will influence the yield and purity of the final product. Researchers should consult relevant literature for optimized protocols based on their available starting materials and equipment.

Signaling Pathways and Logical Relationships

The utility of **4-Bromotetrahydropyran** in material science stems from its ability to participate in a variety of chemical transformations. The following diagram illustrates the logical relationship between the structure of **4-Bromotetrahydropyran** and its potential applications.



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Caption: Relationship between the structure of **4-Bromotetrahydropyran** and its applications.

Future Outlook

The exploration of **4-Bromotetrahydropyran** in material science is still in its early stages. Future research is expected to focus on the development of novel polymerization methodologies that directly utilize this compound as a monomer. Furthermore, its incorporation into advanced materials for applications in organic electronics, such as hole-transporting materials for perovskite solar cells, presents an exciting avenue for investigation.^{[4][5][6]} The continued study of this versatile building block holds significant promise for the creation of next-generation materials with tailored properties and enhanced performance.

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